

Solubility of Potassium Sodium Carbonate in Aqueous Solutions: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium sodium carbonate

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This in-depth technical guide explores the solubility of **potassium sodium carbonate** in aqueous solutions, providing a comprehensive overview for professionals in research, scientific, and drug development fields. This document summarizes key quantitative data, details experimental protocols for solubility determination, and presents visual representations of the underlying principles and workflows.

Introduction

Potassium sodium carbonate, a mixed alkali metal carbonate, is a compound of interest in various chemical and pharmaceutical processes. Its solubility in aqueous solutions is a critical parameter for process design, optimization, and control, particularly in applications such as crystallization, formulation development, and analytical chemistry. Understanding the phase equilibrium of the potassium carbonate-sodium carbonate-water ternary system is fundamental to predicting the behavior of these salts in solution under varying temperature and concentration conditions.

Quantitative Solubility Data

The solubility of **potassium sodium carbonate** in water is influenced by temperature and the relative concentrations of the individual carbonate salts. The following tables summarize the solubility data for the ternary system K_2CO_3 - Na_2CO_3 - H_2O at different temperatures, as determined by the isothermal dissolution equilibrium method.

Table 1: Solubility Data for the K_2CO_3 - Na_2CO_3 - H_2O System at 323.15 K (50°C)[1]

Liquid Phase Composition (mass fraction, w)	Solid Phase Composition
w(Na_2CO_3)	w(K_2CO_3)
0.3110	0.0000
0.2112	0.1823
0.1215	0.3412
0.0613	0.4781
0.0613	0.4781
0.0415	0.5218
0.0213	0.5614
0.0213	0.5614
0.0000	0.5961

Table 2: Solubility Data for the K_2CO_3 - Na_2CO_3 - H_2O System at 343.15 K (70°C)[1]

Liquid Phase Composition (mass fraction, w)	Solid Phase Composition
w(Na ₂ CO ₃)	w(K ₂ CO ₃)
0.3190	0.0000
0.2234	0.1856
0.1387	0.3467
0.0721	0.4893
0.0721	0.4893
0.0512	0.5432
0.0298	0.5911
0.0298	0.5911
0.0000	0.6254

Table 3: Solubility Data for the K₂CO₃-Na₂CO₃-H₂O System at 363.15 K (90°C)[1]

Liquid Phase Composition (mass fraction, w)	Solid Phase Composition
w(Na ₂ CO ₃)	w(K ₂ CO ₃)
0.3270	0.0000
0.2356	0.1901
0.1523	0.3521
0.0825	0.5012
0.0825	0.5012
0.0611	0.5643
0.0387	0.6201
0.0387	0.6201
0.0000	0.6543

Experimental Protocols

The determination of the solid-liquid phase equilibrium for the potassium carbonate-sodium carbonate-water system is crucial for obtaining accurate solubility data. The primary method employed is the isothermal dissolution equilibrium method.

Isothermal Dissolution Equilibrium Method

This method involves equilibrating a supersaturated solution of the mixed salts at a constant temperature until the system reaches a state where the composition of the liquid phase remains constant over time.

Apparatus:

- Jacketed glass cell with a magnetic stirrer.[\[2\]](#)[\[3\]](#)
- Temperature-controlled water bath.[\[2\]](#)[\[3\]](#)
- Sampler for liquid phase extraction.[\[2\]](#)[\[3\]](#)

- Temperature sensor.[2]

Procedure:

- **Preparation of the Saturated Solution:** A mixture of potassium carbonate, sodium carbonate, and deionized water is placed in the jacketed glass cell. The amounts of the salts are in excess of their expected solubility at the experimental temperature to ensure a solid phase is present at equilibrium.
- **Equilibration:** The slurry is continuously agitated using a magnetic stirrer, and the temperature is maintained at the desired setpoint by circulating water from the temperature-controlled bath through the jacket of the cell. The system is allowed to equilibrate for a sufficient period, typically several hours, to ensure that the dissolution and crystallization rates become equal.
- **Sampling:** Once equilibrium is reached, the stirring is stopped to allow the solid phase to settle. A sample of the clear supernatant liquid phase is carefully withdrawn using a pre-heated sampler to prevent crystallization upon cooling.
- **Analysis of the Liquid Phase:** The concentrations of potassium (K^+) and sodium (Na^+) ions in the collected liquid sample are determined using appropriate analytical techniques.
- **Identification of the Solid Phase:** The solid phase in equilibrium with the saturated solution is separated and identified using techniques such as X-ray diffraction (XRD) to determine its composition (e.g., $Na_2CO_3 \cdot H_2O$, $K_2CO_3 \cdot Na_2CO_3$, or $K_2CO_3 \cdot 1.5H_2O$).[1]

Analytical Techniques for Ion Concentration Determination

Accurate determination of the potassium and sodium ion concentrations in the liquid phase is critical for constructing the phase diagram. Common analytical methods include:

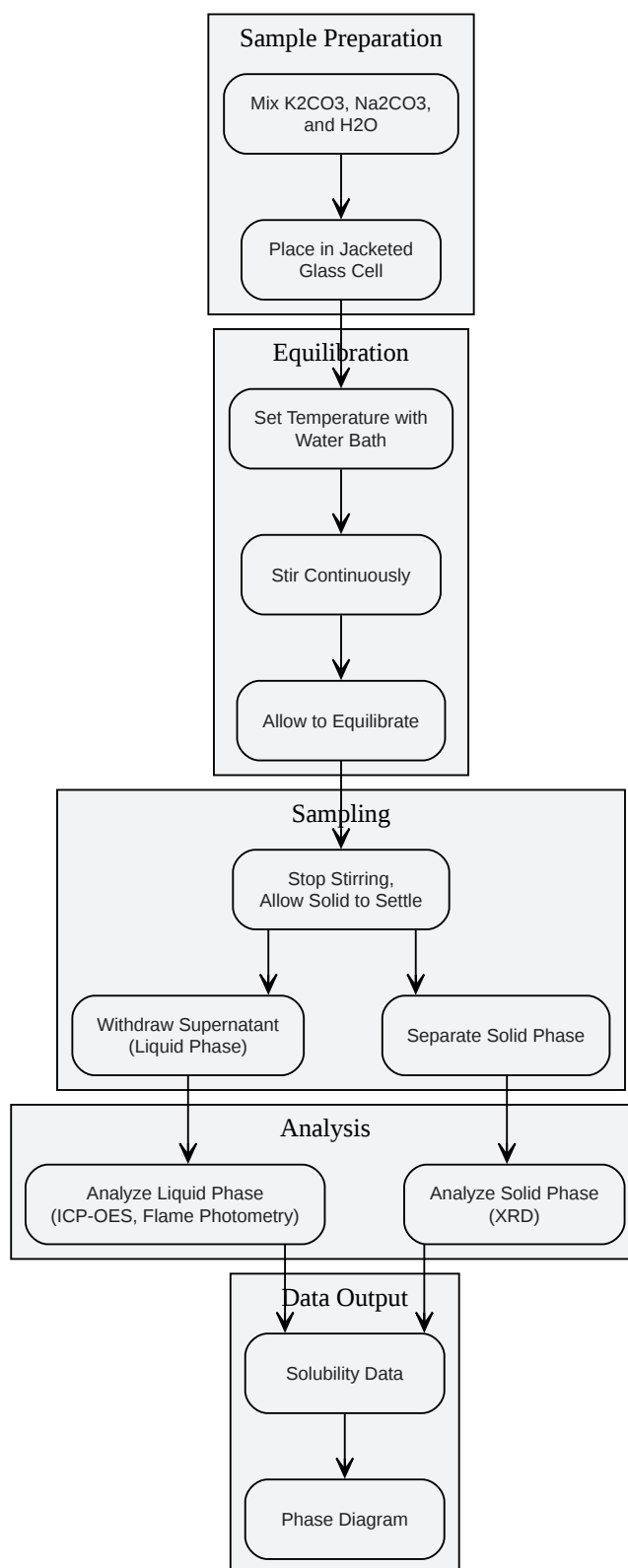
- **Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES):** A robust and sensitive technique for multi-elemental analysis.[4][5] The liquid sample is nebulized and introduced into an argon plasma, which excites the atoms. The characteristic wavelengths of light emitted as the atoms return to their ground state are measured to determine the

concentration of each element.[4] Recommended emission lines for analysis are Na 589.592 nm and K 766.490 nm.[4][6]

- Flame Photometry: A simpler and more traditional method suitable for the analysis of alkali metals.[7] The sample solution is aspirated into a flame, and the intensity of the colored light emitted by the excited sodium and potassium atoms is measured.[7]
- Ion-Selective Electrodes (ISE): Potentiometric sensors that respond selectively to the activity of specific ions in a solution.[7]

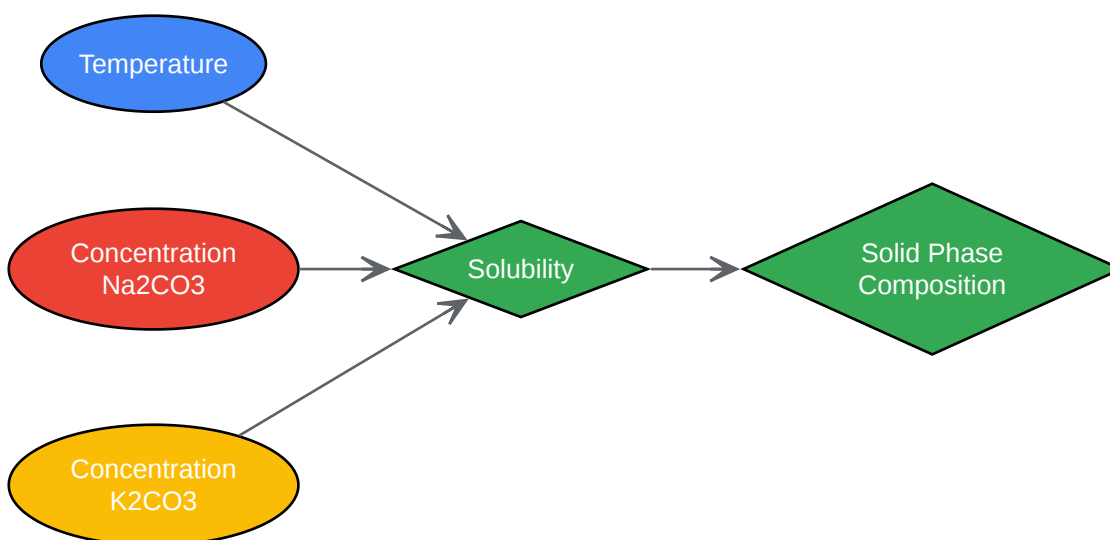
Visualizations

The following diagrams illustrate the experimental workflow for determining the solubility of **potassium sodium carbonate** and the phase equilibrium relationships in the ternary system.



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Caption: Experimental workflow for the isothermal dissolution equilibrium method.



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Caption: Relationship between variables in the K_2CO_3 - Na_2CO_3 - H_2O system.

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